

how to prepare a stable stock solution of Dihydro-N-Caffeoyltyramine

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Compound of Interest

Compound Name: *Dihydro-N-Caffeoyltyramine*

Cat. No.: *B10833782*

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Technical Support Center: Dihydro-N-Caffeoyltyramine

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preparing stable stock solutions of **Dihydro-N-Caffeoyltyramine** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Dihydro-N-Caffeoyltyramine**?

Dihydro-N-Caffeoyltyramine is a phenolic amide compound.^[1] It is recognized for its antioxidant and antifungal properties and is often used in research related to fungal infections and inflammation.^{[1][2]}

Q2: What is the appearance and molecular weight of **Dihydro-N-Caffeoyltyramine**?

Dihydro-N-Caffeoyltyramine is a white to off-white solid.^[1] Its molecular formula is C₁₇H₁₉NO₄, and its molecular weight is 301.35 g/mol.^{[1][3]}

Q3: What is the recommended solvent for preparing a stock solution?

Dimethyl sulfoxide (DMSO) is a commonly recommended solvent for dissolving **Dihydro-N-Caffeoyltyramine** and its analogs.^{[4][5]} For related compounds, other organic solvents such

as chloroform, dichloromethane, ethyl acetate, and acetone have also been mentioned, though their suitability for **Dihydro-N-Caffeoyltyramine** should be experimentally verified.^[4]

Q4: How should **Dihydro-N-Caffeoyltyramine** powder and stock solutions be stored for stability?

For long-term stability, the solid powder should be stored at -20°C for up to three years.^[2] Once dissolved in a solvent, the stock solution should be stored at -80°C and is generally stable for up to one year.^[2] To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.^[6] For short-term storage, some sources suggest that solutions can be kept at -20°C for up to a month, protected from light.^[6]

Q5: Is it necessary to prepare fresh solutions for every experiment?

Whenever possible, it is best practice to prepare and use solutions on the same day.^[4] If stock solutions are prepared in advance, they should be stored under the recommended conditions to ensure stability.^{[4][6]} For in vivo experiments, it is particularly recommended to prepare working solutions freshly.^[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	Insufficient solvent volume or low temperature.	Increase the solvent volume gradually. Gentle warming and/or sonication can aid in dissolution. ^[6] ^[7] Ensure the compound has equilibrated to room temperature before adding the solvent.
Precipitation Observed in Stock Solution After Storage	The solution may be supersaturated, or the storage temperature may have fluctuated.	Before use, allow the vial to equilibrate to room temperature for at least one hour. ^[4] If precipitation persists, gentle warming and vortexing or sonication may be required to redissolve the compound.
Cloudiness or Phase Separation in Working Solution	This can occur when an organic stock solution is diluted into an aqueous buffer.	To prepare a working solution for in vivo studies, a common method involves a multi-step dilution. For example, the DMSO stock can be first mixed with a solubilizing agent like PEG300 and a surfactant like Tween-80 before the final addition of saline. ^[6] ^[7] Always add solvents sequentially and ensure the solution is clear before adding the next component. ^[7]
Inconsistent Experimental Results	Degradation of the compound due to improper storage or handling.	Always store the stock solution in tightly sealed vials at the recommended temperature and protect it from light. ^[4] ^[6] Avoid repeated freeze-thaw cycles by preparing aliquots. ^[6]

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C17H19NO4	[1][3]
Molecular Weight	301.35 g/mol	[1][3]
Appearance	White to off-white solid	[1]
Powder Storage	-20°C for up to 3 years	[2]
Solution Storage	-80°C for up to 1 year	[2]
Solubility in DMSO (related compound)	27.5 mg/mL (91.87 mM)	[7]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **Dihydro-N-Caffeoyltyramine** in DMSO.

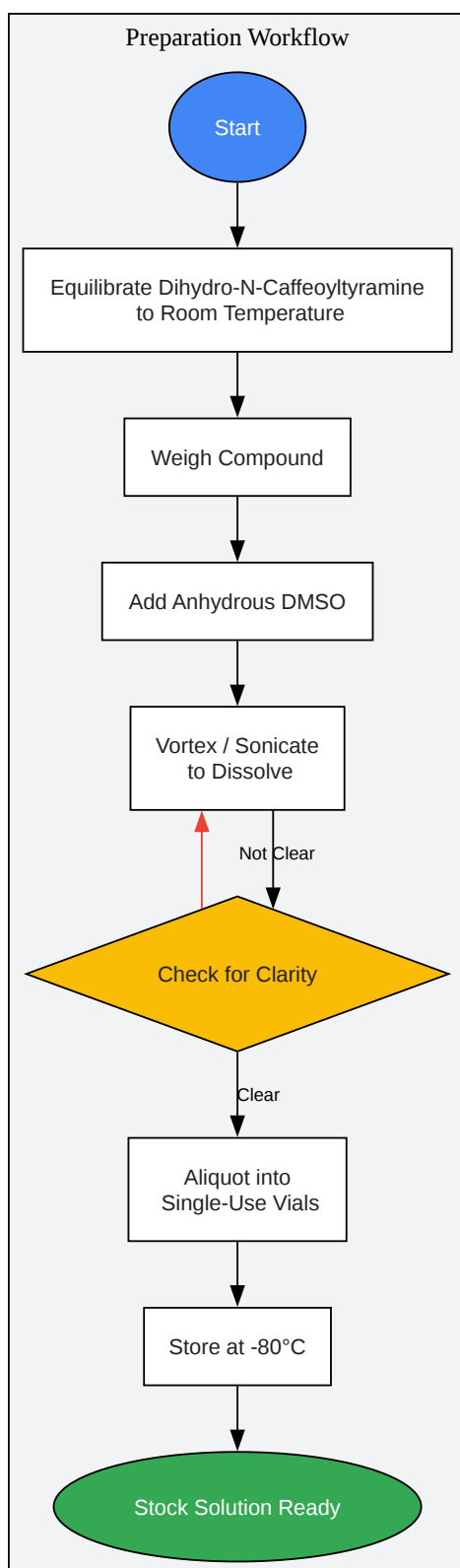
Materials:

- **Dihydro-N-Caffeoyltyramine** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibration: Allow the vial of **Dihydro-N-Caffeoyltyramine** powder to equilibrate to room temperature for at least 20-30 minutes before opening to prevent condensation of atmospheric moisture.
- Weighing: Accurately weigh out the desired amount of **Dihydro-N-Caffeoyltyramine**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.01 mg of the compound (Molecular Weight = 301.34 g/mol).
- Dissolution:
 - Add the weighed powder to a sterile vial.
 - Add the calculated volume of DMSO to the vial. For 3.01 mg of powder, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the solid is completely dissolved. If necessary, use a sonicator for a few minutes to aid dissolution.
- Aliquoting and Storage:
 - Once the solution is clear, dispense it into smaller, single-use aliquots in sterile, tightly sealed vials.
 - Label the vials clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage.

Visualizations



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Caption: Workflow for Preparing a Stable **Dihydro-N-Caffeoyltyramine** Stock Solution.

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